

detailed protocol for 4-Aminophthalic acid synthesis

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Compound of Interest

Compound Name: 4-Aminophthalic acid

Cat. No.: B1205983

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Application Note: Synthesis of 4-Aminophthalic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Aminophthalic acid is a versatile organic intermediate crucial in the synthesis of various compounds, including pharmaceuticals, dyes, and polymers.[1] Its structure, featuring both an amino group and two carboxylic acid functionalities, makes it a valuable building block in organic chemistry.[1][2] The most common and efficient industrial method for its synthesis is the reduction of 4-nitrophthalic acid.[2] This application note provides a detailed protocol for the laboratory-scale synthesis of **4-aminophthalic acid** via catalytic hydrogenation, a method known for its high yield and clean reaction profile.[2][3][4][5]

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the synthesis of **4-aminophthalic acid** from 4-nitrophthalic acid via catalytic hydrogenation.

Parameter	Value	Reference
Starting Material	4-Nitrophthalic Acid	[3][4][5]
Amount of Starting Material	1.0 g (4.73 mmol)	[3][4][5]
Catalyst	5% Palladium on Carbon (Pd/C)	[3][4][5]
Amount of Catalyst	50 mg	[3][4][5]
Solvent	Anhydrous Ethanol	[3][4][5]
Solvent Volume	10 mL	[3][4][5]
Reaction Temperature	Room Temperature	[3][4][5]
Reaction Time	3 hours	[3][4][5]
Product Yield (Mass)	820 mg	[3][4][5]
Product Yield (Percentage)	96%	[3][4][5]
Product Appearance	Orange-coloured oil/Beige powder	[2][3][5]
Melting Point	344 °C (decomposes)	[3]

Experimental Protocol: Catalytic Hydrogenation of 4-Nitrophthalic Acid

This protocol details the reduction of the nitro group on 4-nitrophthalic acid to an amine group using hydrogen gas and a palladium-on-carbon catalyst.[3][4][5]

Materials and Equipment:

- 4-Nitrophthalic acid (1 g, 4.73 mmol)
- 5% Palladium on carbon (Pd/C) catalyst (50 mg)
- Anhydrous ethanol (10 mL)

- Hydrogen (H₂) gas source
- Argon (Ar) or Nitrogen (N₂) gas source (for inert atmosphere)
- Two-neck round-bottom flask
- Magnetic stirrer and stir bar
- Hydrogenation apparatus (e.g., balloon setup or Parr hydrogenator)
- Celite or diatomaceous earth for filtration
- Rotary evaporator
- Standard laboratory glassware

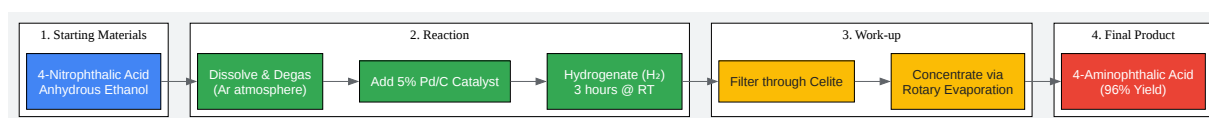
Procedure:

- Reaction Setup:
 - Add 1 g (4.73 mmol) of 4-nitrophthalic acid to a two-neck round-bottom flask equipped with a magnetic stir bar.[\[3\]](#)[\[5\]](#)
 - Add 10 mL of anhydrous ethanol to dissolve the starting material.[\[3\]](#)[\[5\]](#)
 - Seal the flask and stir the solution at room temperature.[\[3\]](#)[\[5\]](#)
- Degassing:
 - Degas the solution by bubbling argon or nitrogen through it for 10-15 minutes to create an inert atmosphere.[\[3\]](#)[\[5\]](#) This step is crucial to prevent catalyst poisoning and ensure safety.
- Catalyst Addition and Hydrogenation:
 - Under a positive pressure of argon, carefully add 50 mg of 5% Pd/C catalyst to the solution at once.[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Evacuate the flask and backfill with hydrogen gas (a balloon filled with H₂ is suitable for this scale). Repeat this process 2-3 times.

- Allow the reaction to stir vigorously under a hydrogen atmosphere at room temperature.[3][5]
- The reaction is typically complete after 3 hours.[3][4][5]
- Work-up and Isolation:
 - Once the reaction is complete, carefully purge the flask with argon or nitrogen to remove excess hydrogen.
 - Filter the reaction mixture through a pad of Celite or diatomaceous earth to remove the palladium catalyst.[3][4][5] Rinse the pad with a small amount of ethanol to ensure complete transfer of the product.
 - Transfer the filtrate to a round-bottom flask.
 - Concentrate the filtrate by removing the ethanol using a rotary evaporator.[3][4][5]
- Product:
 - The resulting product is **4-aminophthalic acid**, obtained as an orange oily product which solidifies to a beige powder, with an expected mass of around 820 mg (96% yield).[3][4][5] The product can be used for subsequent applications or further purified if necessary.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **4-aminophthalic acid**.



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